

Application Notes and Protocols: N-nitroso-hydroxychloroquine Reference Standard

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Compound of Interest

Compound Name: *N-nitroso-hydroxychloroquine*

Cat. No.: *B15807319*

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Introduction

N-nitroso-hydroxychloroquine is the N-nitroso derivative of the active pharmaceutical ingredient (API) hydroxychloroquine.[1] As a nitrosamine impurity, it is classified as a potential genotoxic carcinogen.[2] Regulatory bodies such as the U.S. Food and Drug Administration (FDA) and the European Medicines Agency (EMA) have set stringent limits on the presence of nitrosamine impurities in pharmaceutical products.[3][4] This necessitates the use of well-characterized reference standards of **N-nitroso-hydroxychloroquine** for the development, validation, and routine monitoring of analytical methods to ensure the safety and quality of hydroxychloroquine drug products.[5]

These application notes provide detailed protocols for the preparation and use of **N-nitroso-hydroxychloroquine** as a reference standard.

Chemical Information

Parameter	Value	Source
IUPAC Name	N-(7-chloroquinolin-4-yl)-N-[5-[ethyl(2-hydroxyethyl)amino]pentan-2-yl]nitrous amide	[6]
Molecular Formula	C ₁₈ H ₂₅ ClN ₄ O ₂	[6]
Molecular Weight	364.87 g/mol	[7]
SMILES	<chem>ClC1=CC(N=CC=C2N(C(C)CCCN(CCO)CC)N=O)=C2C=C1</chem>	[3]
CAS Number	Not Available	[8]
Acceptable Intake (AI) Limit (FDA)	1500 ng/day	[3]

Preparation of N-nitroso-hydroxychloroquine Reference Standard

The following is a representative protocol for the synthesis of **N-nitroso-hydroxychloroquine** based on general methods for the N-nitrosation of secondary amines. This procedure should be performed by trained chemists in a well-ventilated fume hood, as nitrosamines are potent carcinogens.

Experimental Protocol: Synthesis

Materials:

- Hydroxychloroquine sulfate
- Sodium nitrite (NaNO₂)
- Hydrochloric acid (HCl)
- Dichloromethane (DCM)

- Sodium bicarbonate (NaHCO_3) solution (saturated)
- Anhydrous sodium sulfate (Na_2SO_4)
- Deionized water
- Standard laboratory glassware and equipment (round-bottom flask, magnetic stirrer, separatory funnel, rotary evaporator)
- Personal Protective Equipment (PPE): safety goggles, lab coat, chemically resistant gloves

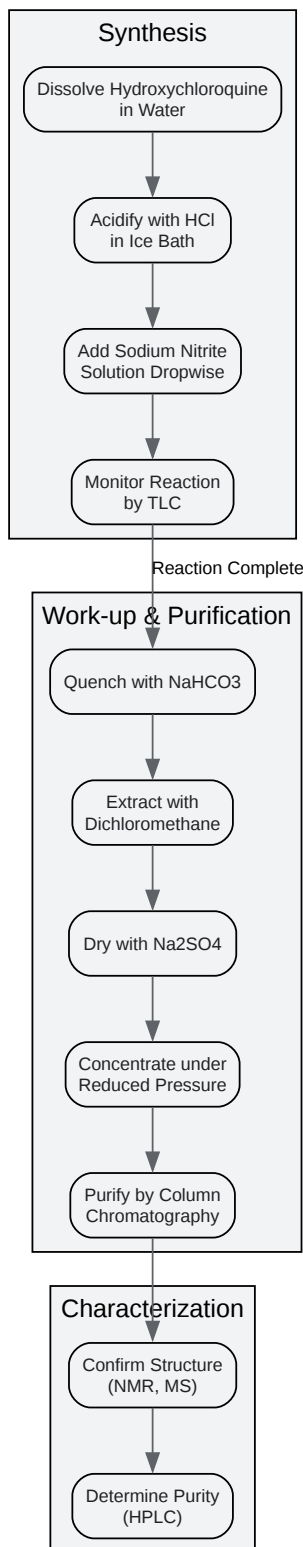
Procedure:

- **Dissolution:** Dissolve a known amount of hydroxychloroquine sulfate in deionized water in a round-bottom flask.
- **Acidification:** Cool the solution in an ice bath and slowly add a stoichiometric excess of hydrochloric acid with continuous stirring.
- **Nitrosation:** While maintaining the low temperature, add a solution of sodium nitrite in deionized water dropwise to the reaction mixture. The reaction is typically monitored by thin-layer chromatography (TLC) for the disappearance of the starting material.
- **Quenching and Extraction:** Once the reaction is complete, carefully quench the reaction by the slow addition of a saturated sodium bicarbonate solution until the effervescence ceases and the pH is neutral or slightly basic. Transfer the mixture to a separatory funnel and extract the aqueous layer multiple times with dichloromethane.
- **Drying and Concentration:** Combine the organic layers and dry over anhydrous sodium sulfate. Filter the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator to obtain the crude **N-nitroso-hydroxychloroquine**.
- **Purification:** The crude product should be purified using an appropriate technique, such as column chromatography on silica gel, to yield the **N-nitroso-hydroxychloroquine** reference standard of high purity.

- Characterization: The identity and purity of the synthesized standard should be confirmed by analytical techniques such as ^1H NMR, ^{13}C NMR, and Mass Spectrometry. The purity should be determined by High-Performance Liquid Chromatography (HPLC).

Synthesis Workflow

Synthesis Workflow for N-nitroso-hydroxychloroquine

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Caption: A flowchart illustrating the synthesis, purification, and characterization of **N-nitroso-hydroxychloroquine**.

Use of N-nitroso-hydroxychloroquine Reference Standard in Analytical Methods

The primary use of the **N-nitroso-hydroxychloroquine** reference standard is for the accurate quantification of this impurity in hydroxychloroquine drug substances and products.[5] Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS) is the preferred analytical technique due to its high sensitivity and selectivity.[2]

Experimental Protocol: LC-MS/MS Analysis

Instrumentation:

- High-Performance Liquid Chromatograph (HPLC) or Ultra-High-Performance Liquid Chromatograph (UHPLC) system
- Tandem Mass Spectrometer (MS/MS) with a suitable ionization source (e.g., Electrospray Ionization - ESI or Atmospheric Pressure Chemical Ionization - APCI)

Materials:

- **N-nitroso-hydroxychloroquine** reference standard
- Hydroxychloroquine drug substance or product for testing
- HPLC-grade methanol, acetonitrile, and water
- Formic acid or ammonium formate (for mobile phase preparation)

Chromatographic Conditions (Representative):

Parameter	Value
Column	C18 reverse-phase column (e.g., 100 x 2.1 mm, 1.8 μ m)
Mobile Phase A	0.1% Formic acid in water
Mobile Phase B	0.1% Formic acid in acetonitrile/methanol (e.g., 50:50 v/v)
Gradient	A suitable gradient to separate N-nitroso-hydroxychloroquine from the API and other impurities.
Flow Rate	0.2 - 0.4 mL/min
Column Temperature	40 °C
Injection Volume	1 - 5 μ L

Mass Spectrometric Conditions (Representative):

Parameter	Value
Ionization Mode	Positive Electrospray Ionization (ESI+)
MRM Transitions	Precursor Ion (m/z) -> Product Ion (m/z) (Specific transitions to be determined by infusion of the reference standard)
Collision Energy	To be optimized for the specific instrument and transitions
Dwell Time	To be optimized for the number of analytes and data points per peak

Procedure:

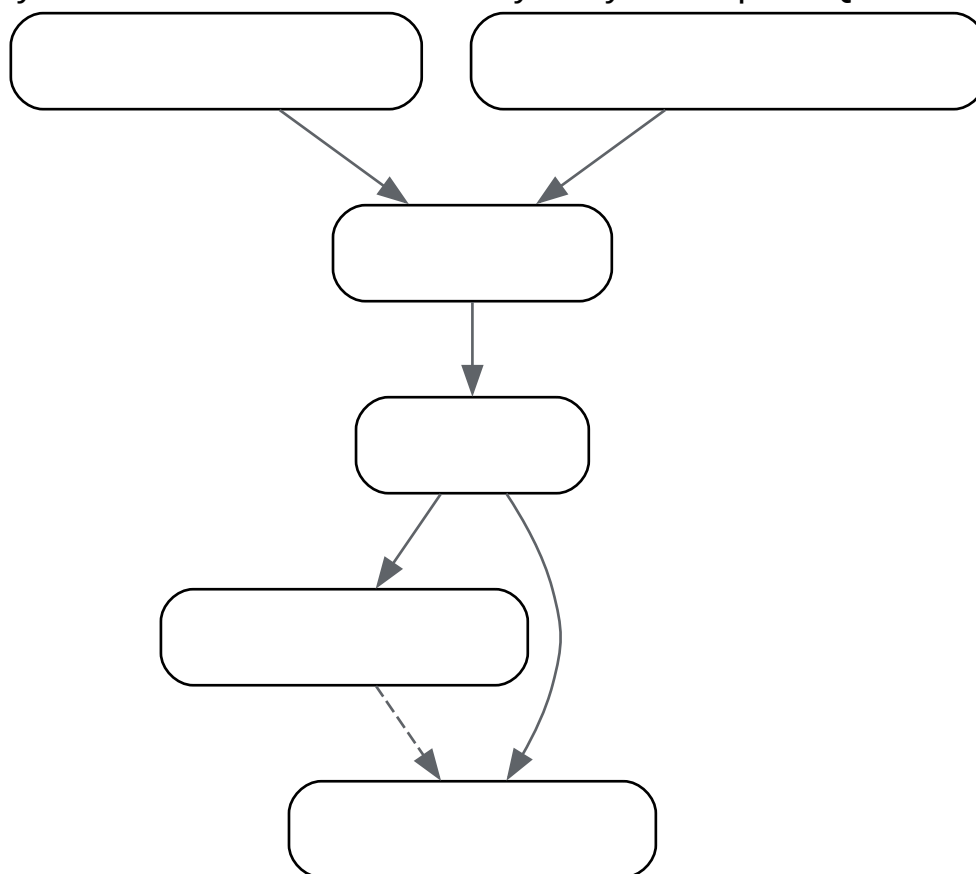
- **Standard Solution Preparation:** Prepare a stock solution of the **N-nitroso-hydroxychloroquine** reference standard in a suitable solvent (e.g., methanol). From the

stock solution, prepare a series of calibration standards by serial dilution to cover the expected concentration range of the impurity.

- **Sample Preparation:** Accurately weigh a known amount of the hydroxychloroquine drug substance or product and dissolve it in a suitable solvent to achieve a final concentration appropriate for the analysis.
- **LC-MS/MS Analysis:** Inject the prepared standard solutions and sample solutions into the LC-MS/MS system.
- **Quantification:** Construct a calibration curve by plotting the peak area of the **N-nitroso-hydroxychloroquine** reference standard against its concentration. Determine the concentration of **N-nitroso-hydroxychloroquine** in the sample by interpolating its peak area on the calibration curve.

Analytical Workflow

Analytical Workflow for N-nitroso-hydroxychloroquine Quantification



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Caption: A diagram showing the steps for quantifying **N-nitroso-hydroxychloroquine** in a sample using LC-MS/MS.

Method Validation Parameters (Representative)

The analytical method for the quantification of **N-nitroso-hydroxychloroquine** should be validated according to ICH Q2(R1) guidelines. Representative performance characteristics for a sensitive LC-MS/MS method for nitrosamine impurities are provided below.

Parameter	Typical Value
Limit of Detection (LOD)	0.01 - 0.1 ng/mL
Limit of Quantification (LOQ)	0.03 - 0.3 ng/mL
Linearity (r^2)	> 0.99
Accuracy (% Recovery)	80 - 120%
Precision (% RSD)	< 15%

Note: These values are representative and the specific performance of a method must be determined experimentally.

Stability and Storage

N-nitroso-hydroxychloroquine reference standard should be stored in a cool, dry, and dark place to prevent degradation. It is recommended to store the solid material at 2-8 °C. Solutions should be freshly prepared for analysis.

Safety Precautions

N-nitroso-hydroxychloroquine is a potent carcinogen and should be handled with extreme care. All handling should be performed in a designated area, such as a fume hood, using appropriate personal protective equipment. All waste contaminated with this compound must be disposed of as hazardous chemical waste according to institutional and local regulations.

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